

Safe Disposal of AST5902 Mesylate: A Procedural Guide

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Compound of Interest

Compound Name: AST5902 mesylate

Cat. No.: B14762663

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AST5902 mesylate, a compound utilized in scientific research, requires careful handling and disposal due to its potential hazards. This guide provides essential safety and logistical information for the proper disposal of **AST5902 mesylate**, ensuring the safety of laboratory personnel and minimizing environmental impact. Adherence to these procedures is critical for maintaining a safe research environment.

Hazard and Safety Information

AST5902 is classified with specific health and environmental hazards.^[1] Key hazard statements and precautionary measures are summarized below.

Hazard Classification	GHS Hazard Statement (H-Code)	Precautionary Statement (P-Code)
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed	P264: Wash skin thoroughly after handling. [1]
P270: Do not eat, drink or smoke when using this product. [1]		
P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. [1]		
P330: Rinse mouth. [1]		
Acute aquatic toxicity (Category 1)	H400: Very toxic to aquatic life	P273: Avoid release to the environment. [1]
Chronic aquatic toxicity (Category 1)	H410: Very toxic to aquatic life with long lasting effects	P391: Collect spillage. [1]
Disposal	P501: Dispose of contents/ container to an approved waste disposal plant. [1]	

Proper Disposal Protocol for AST5902 Mesylate

The following step-by-step procedure outlines the approved method for the disposal of **AST5902 mesylate**, including waste in solid form and in solvent.

1. Personal Protective Equipment (PPE):

- Before handling **AST5902 mesylate**, ensure appropriate PPE is worn, including safety glasses, gloves, and a lab coat.

2. Waste Segregation and Collection:

- Solid Waste: Collect waste **AST5902 mesylate** powder, contaminated consumables (e.g., weighing paper, pipette tips), and any spilled material in a dedicated, clearly labeled, and sealed waste container.
- Liquid Waste: For **AST5902 mesylate** in solvent, collect the solution in a separate, sealed, and clearly labeled container designated for hazardous chemical waste. Do not mix with other solvent waste streams unless permitted by your institution's waste management guidelines.
- Labeling: The waste container must be labeled with "Hazardous Waste," the chemical name "**AST5902 mesylate**," and the relevant hazard pictograms (e.g., harmful, environmental hazard).

3. Storage of Waste:

- Store the sealed waste container in a designated hazardous waste accumulation area. This area should be secure, well-ventilated, and away from general laboratory traffic.

4. Disposal:

- The primary disposal method is through an approved waste disposal plant.^[1] Arrange for pickup by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste contractor.
- Do not dispose of **AST5902 mesylate** down the drain or in regular trash, as it is very toxic to aquatic life.^[1]

5. Decontamination:

- Thoroughly decontaminate any surfaces or equipment that have come into contact with **AST5902 mesylate** using an appropriate solvent (e.g., ethanol) and cleaning agents. Dispose of the cleaning materials as hazardous waste.

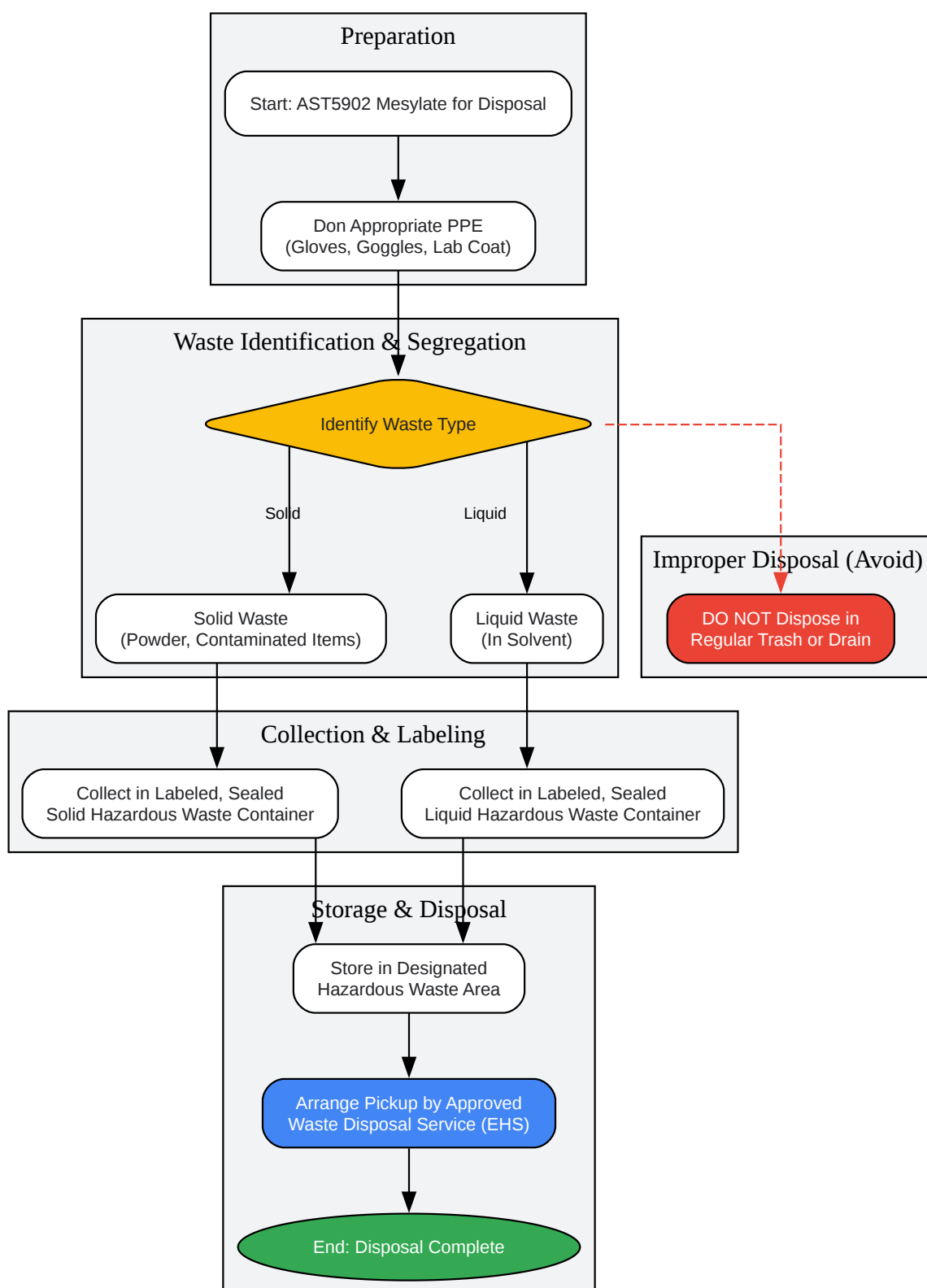
6. Emergency Spill Procedures:

- In case of a spill, evacuate non-essential personnel from the area.

- Wearing appropriate PPE, contain the spill using an inert absorbent material.
- Collect the spilled material and absorbent into the designated hazardous waste container.^[1]
- Clean the spill area thoroughly.

Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **AST5902 mesylate**.



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Caption: Workflow for the proper disposal of **AST5902 mesylate**.

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References

- 1. AST5902|2412155-74-7|MSDS [dcchemicals.com]
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